

(-)-Menthylloxyacetic acid solubility in organic solvents

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Compound of Interest

Compound Name: (-)-Menthylloxyacetic acid

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An In-depth Technical Guide on the Solubility of **(-)-Menthylloxyacetic Acid** in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Menthylloxyacetic acid is a chiral resolving agent and a valuable intermediate in organic synthesis. Its solubility in various organic solvents is a critical parameter for its application in resolution processes, reaction chemistry, and purification. This technical guide provides a comprehensive overview of the solubility of **(-)-menthylloxyacetic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a detailed, standardized experimental protocol for determining solubility. Furthermore, a logical workflow for this protocol is presented to guide researchers in generating reliable and reproducible solubility data.

Introduction

(-)-Menthylloxyacetic acid, a derivative of (-)-menthol, is widely utilized as a chiral resolving agent for the separation of enantiomers of amines and alcohols[1][2]. The efficiency of such resolutions, as well as the performance of reactions and crystallizations involving this compound, are highly dependent on its solubility in the chosen solvent system. Understanding the solubility behavior of **(-)-menthylloxyacetic acid** in a range of organic solvents is therefore

essential for process development, optimization, and scale-up in the pharmaceutical and fine chemical industries.

This guide addresses the current gap in readily available quantitative solubility data for **(-)-menthyloxyacetic acid**. While specific solubility values are not extensively reported, this document equips researchers with the necessary methodology to determine these crucial parameters in their own laboratories.

Physicochemical Properties of (-)-Menthyloxyacetic Acid

A summary of the key physicochemical properties of **(-)-menthyloxyacetic acid** is presented in Table 1. These properties can influence its solubility characteristics.

Table 1: Physicochemical Properties of **(-)-Menthyloxyacetic Acid**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₂ O ₃	[3][4]
Molecular Weight	214.30 g/mol	[1][3][4]
Melting Point	52-55 °C (lit.)	[1][2][5]
Boiling Point	163-164 °C at 10 mmHg (lit.)	[1][2][5]
Density	1.01 g/mL at 20 °C (lit.)	[1][2][5]
Appearance	White to light yellow crystal powder or liquid	[2][5]
Optical Activity	[α] ²⁵ /D -92.5°, c = 4 in methanol	[2][6]

Quantitative Solubility Data

As of the date of this guide, a comprehensive and comparative dataset on the quantitative solubility of **(-)-menthyloxyacetic acid** in a wide range of common organic solvents is not available in the peer-reviewed scientific literature or publicly accessible chemical databases.

While some commercial suppliers mention concentrations for analytical purposes (e.g., for measuring optical rotation), these values do not represent the saturation solubility.

The lack of such data necessitates experimental determination to support research and development activities. The following section provides a detailed protocol for this purpose.

Experimental Protocol for Solubility Determination

The following protocol describes the equilibrium solubility method, a reliable and widely used technique for determining the solubility of a solid compound in a solvent.

4.1. Materials and Equipment

- **(-)-Menthylloxyacetic acid** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.1 mg)
- Temperature-controlled shaker or incubator
- Vials with screw caps
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system, or a calibrated pH meter for titration.

4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **(-)-menthylloxyacetic acid** to a series of vials. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
 - Accurately pipette a known volume of the desired organic solvent into each vial.

- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled shaker set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. A typical duration is 24-48 hours. Preliminary experiments may be needed to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid particles.
- Quantification:
 - Determine the concentration of **(-)-menthyloxyacetic acid** in the filtered solution using a validated analytical method.
 - Gravimetric Method: Evaporate the solvent from the volumetric flask under reduced pressure and weigh the remaining solid residue.
 - Chromatographic Method (HPLC/GC): Dilute the filtered solution to a concentration within the calibration range of the instrument and analyze.
 - Titration Method: If the solvent system allows, titrate the acidic solution with a standardized base.
- Calculation of Solubility:

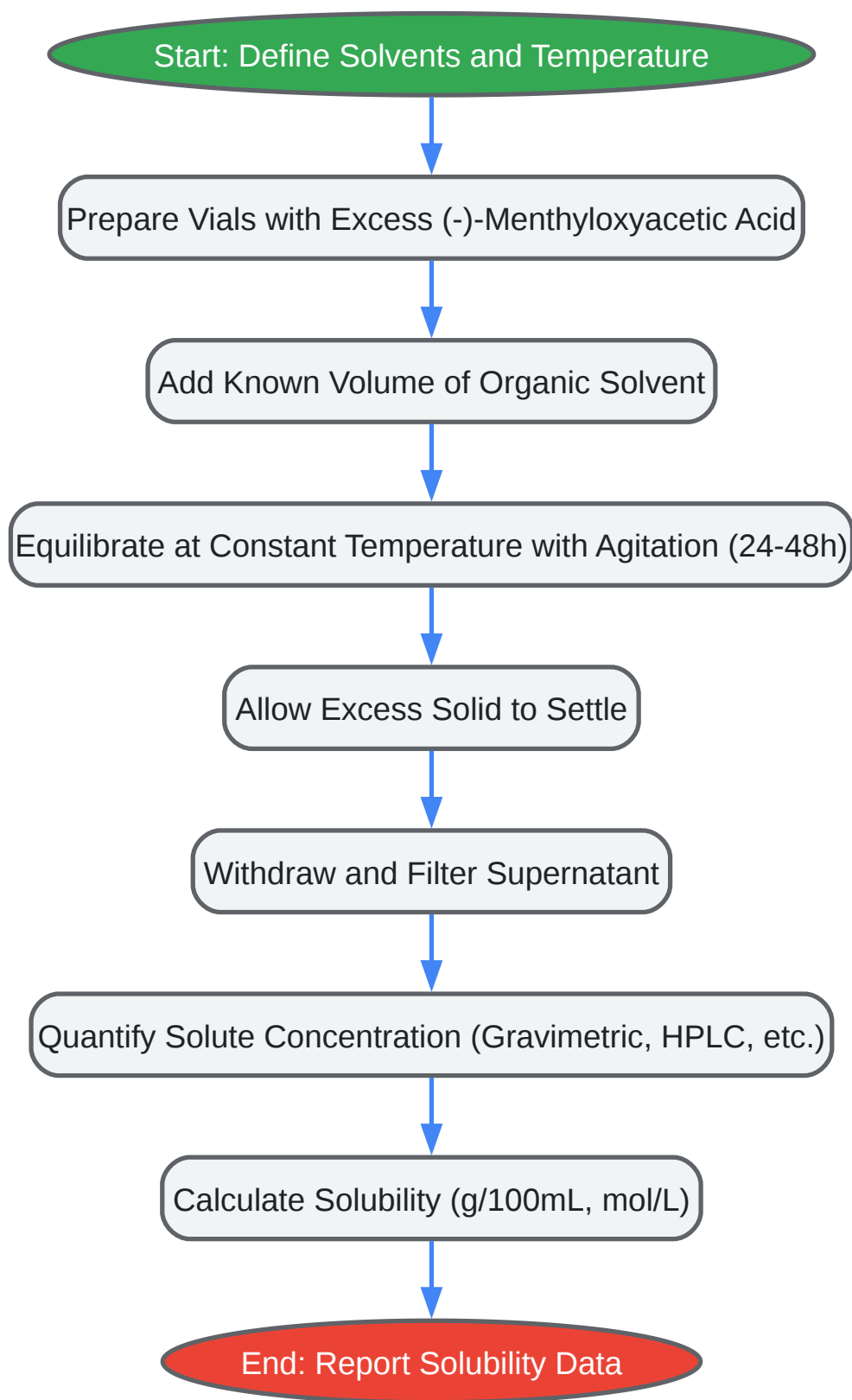
- Calculate the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L) based on the amount of dissolved solute and the volume of the solvent.

4.3. Data Reporting

Solubility data should be reported along with the corresponding temperature. It is recommended to perform the experiment in triplicate to ensure the reliability of the results.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the experimental protocol for determining the solubility of **(-)-menthyloxyacetic acid**.



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Caption: Workflow for the experimental determination of solubility.

Conclusion

While quantitative solubility data for **(-)-menthyloxyacetic acid** in organic solvents is not extensively documented in public sources, this guide provides researchers with a robust experimental framework to generate this critical information. The provided protocol for the equilibrium solubility method, along with the logical workflow diagram, offers a clear and structured approach for determining the solubility of this important chiral resolving agent. The generation and dissemination of such data will be of significant value to the scientific community, particularly those in the fields of synthetic organic chemistry and pharmaceutical development.

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